

## Executive Summary & Operational Criticality

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### Compound of Interest

Compound Name: *Famprofazone-d3*

Cat. No.: *B13440863*

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Immediate Action Required: Treat **Famprofazone-d3** not merely as a chemical waste, but as a potential controlled substance precursor.

While Famprofazone is a pyrazolone non-steroidal anti-inflammatory drug (NSAID), it is metabolically converted in vivo into methamphetamine and amphetamine.[1] Consequently, in many jurisdictions, it is treated with the same chain-of-custody rigor as Schedule II controlled substances to prevent diversion or regulatory non-compliance.

This guide outlines the specialized disposal workflow for the deuterated internal standard (**Famprofazone-d3**), prioritizing high-temperature incineration to ensure the complete destruction of the pyrazolone ring structure and preventing environmental leaching of active amphetamine metabolites.

## Hazard Identification & Classification

Before initiating disposal, the safety officer must validate the waste profile. **Famprofazone-d3** presents dual risks: acute biological toxicity and regulatory liability.

Category	Classification	Operational Implication
Acute Toxicity	Category 2/3 (Oral)	Fatal or toxic if swallowed.[2] Do not dispose of down drains or via municipal waste.
Metabolic Risk	Pro-drug	Metabolizes to Methamphetamine/Amphetamine.[1][3][4][5] Strict Chain of Custody required.
Physical State	Solid (Powder) or Solute	Likely dissolved in Methanol or Acetonitrile (flammable solvents).
RCRA Status	Characteristic/Listed	Treat as Hazardous Waste (D001 for solvent, Toxic for API).

## Step-by-Step Disposal Protocol

Do not mix **Famprofazone-d3** waste with general "non-hazardous" laboratory trash. Use the following Segregated Incineration Protocol.

### Phase A: Solid Waste (Expired Vials & Powder)

Applicable to: Expired neat standards, weighing boats, and contaminated gloves.

- Segregation: Place all solid materials directly into a transparent, sealable biohazard/chemical waste bag (4-mil thickness minimum).
- Solvent Deactivation (Optional but Recommended): If you possess >10 mg of neat powder, wet the solid with a small volume of concentrated bleach or strong acid (HCL) immediately before sealing to render it chemically unusable for illicit recovery.
- Primary Containment: Seal the bag and place it inside a rigid, wide-mouth high-density polyethylene (HDPE) drum labeled "Incineration Only."
- Labeling: Affix a yellow hazardous waste label.

- Text: "Hazardous Waste - Toxic - **Famprofazone-d3** (Methamphetamine Precursor)."

## Phase B: Liquid Waste (Stock Solutions & Rinsate)

Applicable to: Methanol/Acetonitrile stock solutions and LC-MS waste.

- Bulking: Pour liquid waste into a dedicated "Flammable/Toxic" solvent carboy.
  - Critical: Do not fill >90% capacity to allow for thermal expansion.
- Compatibility Check: Ensure the carboy does not contain oxidizers (e.g., nitric acid), as Famprofazone is often dissolved in organic solvents. Mixing with oxidizers can cause immediate exothermic reactions.
- Trace Destruction: For empty glass ampoules, perform a Triple Rinse with methanol.
  - Rinsate: Pour into the liquid waste carboy.
  - Glass: Dispose of the rinsed ampoule in a "Sharps" container for incineration.

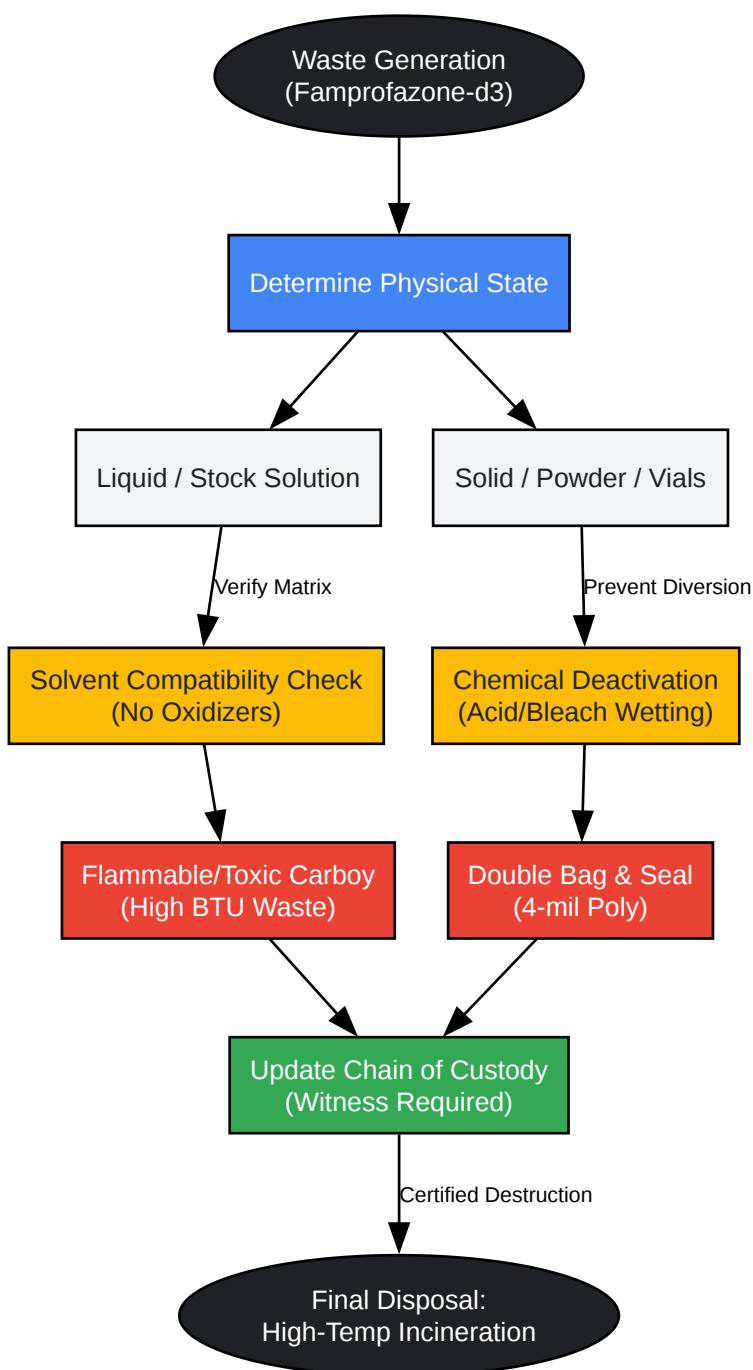
## Phase C: Chain of Custody (The "Witness" Rule)

Because of the amphetamine metabolite risk:

- Log the Waste: Record the exact mass/volume discarded in your laboratory's "Controlled Substance/Precursor Usage Log."
- Witnessed Disposal: A second scientist or EHS officer should witness the transfer of the material to the waste drum and sign the log.

## Visualization: Decision Logic & Workflow

The following diagram illustrates the critical decision points for segregating **Famprofazone-d3** waste to ensure regulatory compliance.



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Figure 1: Operational workflow for the segregation and destruction of **Famprofazone-d3**, ensuring separation of solid and liquid streams prior to witnessed incineration.

## Decontamination of Laboratory Surfaces

If a spill occurs or when decommissioning equipment used with **Famprofazone-d3**:

- Solvent Wash: Wipe the area with Methanol or Ethanol first. Famprofazone is lipophilic and poorly soluble in water; water alone will spread the contamination.
- Surfactant Wash: Follow with a 1% Alconox/detergent solution to remove residues.
- Verification: For high-sensitivity LC-MS environments, perform a swab test of the benchtop. Analyze the swab for the specific m/z transition of **Famprofazone-d3** (typically m/z 380.5 → 236.1 for d3 species) to ensure no background noise remains for future experiments.

## References

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## Sources

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